

storage and handling recommendations for 3-Indoleacetonitrile-d4

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Compound of Interest

Compound Name: **3-Indoleacetonitrile-d4**

Cat. No.: **B15556294**

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Technical Support Center: 3-Indoleacetonitrile-d4

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **3-Indoleacetonitrile-d4**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-Indoleacetonitrile-d4**?

A: **3-Indoleacetonitrile-d4** should be stored in a tightly sealed container in a dry, dark place. The recommended storage temperature is either room temperature or 4°C.[\[1\]](#)[\[2\]](#) For long-term storage, cooler temperatures are generally preferred to ensure stability.

Q2: Is **3-Indoleacetonitrile-d4** sensitive to light or moisture?

A: Yes, it is recommended to keep the compound in a dark place and sealed in a dry environment, suggesting sensitivity to light and moisture.[\[2\]](#)

Q3: What is the proper personal protective equipment (PPE) to wear when handling **3-Indoleacetonitrile-d4**?

A: When handling **3-Indoleacetonitrile-d4**, it is important to wear appropriate personal protective equipment, including protective gloves, protective clothing, and eye protection. In

cases where dust may be generated, a dust mask (such as a type N95) is also recommended.

Q4: What are the primary hazards associated with **3-Indoleacetonitrile-d4?**

A: 3-Indoleacetonitrile is considered toxic if swallowed, in contact with skin, or if inhaled. It is also classified as an irritant.[\[2\]](#)

Q5: What should I do in case of accidental exposure to **3-Indoleacetonitrile-d4?**

A: In case of accidental exposure, follow these first-aid measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- If on skin: Immediately remove all contaminated clothing and wash the affected area with plenty of water. If you feel unwell, call a poison center or doctor.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- If swallowed: Rinse mouth and immediately call a poison center or doctor.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color (e.g., from light yellow to brown)	Exposure to light, air, or contaminants.	<p>This may indicate degradation.</p> <p>It is recommended to use a fresh batch of the compound for sensitive experiments.</p> <p>Ensure proper storage in a dark, sealed container.</p>
Inconsistent experimental results	Improper sample preparation or degradation of the compound.	<p>Prepare solutions fresh for each experiment. Ensure the solvent is compatible and the compound is fully dissolved.</p> <p>Verify storage conditions have been maintained.</p>
Difficulty dissolving the compound	Low solubility in the chosen solvent.	<p>3-Indoleacetonitrile has slight solubility in chloroform, DMSO, and methanol.^[2] Gentle warming or sonication may aid dissolution. Ensure the solvent is of high purity.</p>

Physicochemical and Safety Data

Property	Value	Reference
Molecular Formula	C ₁₀ H ₄ D ₄ N ₂	N/A
Molecular Weight	160.22 g/mol	N/A
Melting Point	33-36 °C	[2] [3]
Boiling Point	157-160 °C at 0.2 mm Hg	[2] [3]
Flash Point	>110 °C (>230 °F)	[2]
Hazard Codes	Xn, Xi	[2]
Risk Statements	20/21/22 (Harmful by inhalation, in contact with skin, and if swallowed)	[2]
Safety Statements	36/37 (Wear suitable protective clothing and gloves)	[2]

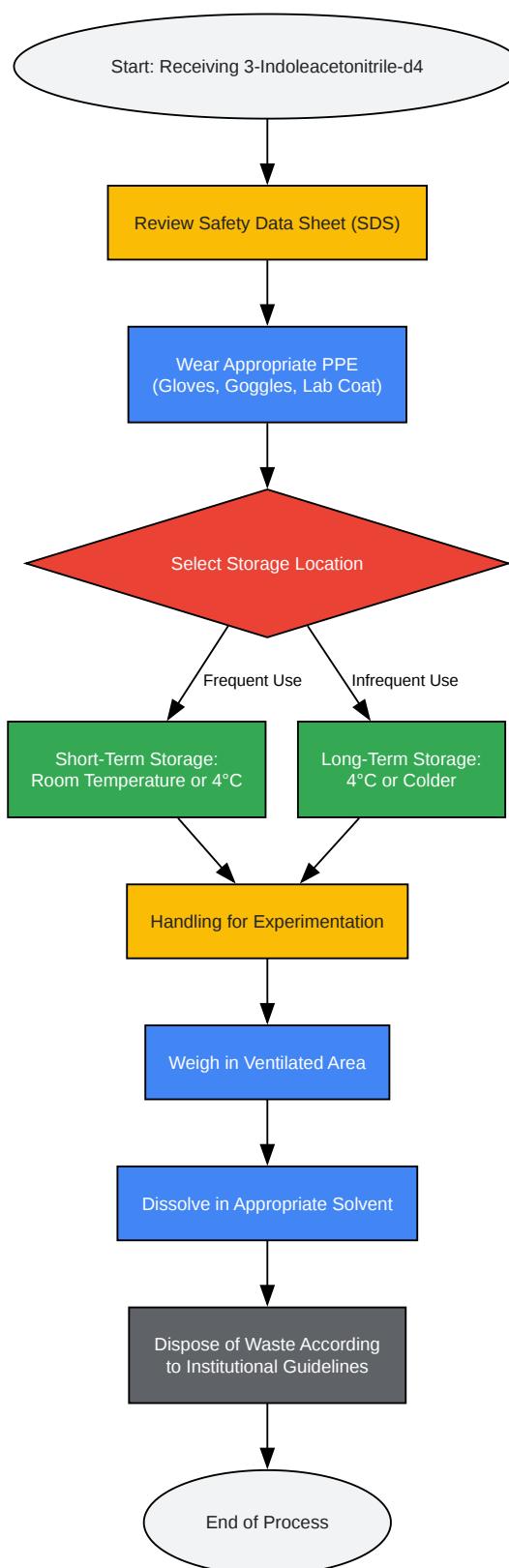
General Experimental Protocol: Solution Preparation

This protocol outlines a general procedure for preparing a stock solution of **3-Indoleacetonitrile-d4**.

- Ensure a Safe Handling Environment: Work in a well-ventilated area, preferably a chemical fume hood. Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Weigh the Compound: Accurately weigh the desired amount of **3-Indoleacetonitrile-d4** using a calibrated analytical balance.
- Solvent Selection: Choose a suitable solvent based on experimental requirements. 3-Indoleacetonitrile has slight solubility in DMSO, methanol, and chloroform.[\[2\]](#)
- Dissolution: Add the solvent to the weighed compound. If necessary, use a vortex mixer or sonicator to aid dissolution. Gentle warming can be applied if the compound is heat-stable and solubility is an issue.

- Storage of Stock Solution: Store the stock solution in a tightly sealed vial, protected from light, at a low temperature (e.g., -20°C or -80°C) to minimize degradation.

Workflow for Safe Handling and Storage



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Caption: Workflow for the safe storage and handling of **3-Indoleacetonitrile-d4**.

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